

4-(Dipropylcarbamoyl)phenylboronic acid CAS number

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Compound of Interest

Compound Name: 4-(Dipropylcarbamoyl)phenylboronic acid

Cat. No.: B1452273

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An In-depth Technical Guide to **4-(Dipropylcarbamoyl)phenylboronic acid**

Authored by: A Senior Application Scientist

This guide provides a comprehensive technical overview of **4-(Dipropylcarbamoyl)phenylboronic acid**, a versatile organoboron compound with significant potential in chemical synthesis and pharmaceutical research. We will delve into its chemical properties, synthesis, applications, and safe handling protocols, offering insights grounded in established scientific principles.

Introduction: The Significance of Arylboronic Acids

Arylboronic acids are a cornerstone of modern organic synthesis, most notably for their role in the palladium-catalyzed Suzuki-Miyaura cross-coupling reaction. This powerful carbon-carbon bond-forming reaction has revolutionized the synthesis of complex organic molecules, including many active pharmaceutical ingredients. **4-(Dipropylcarbamoyl)phenylboronic acid** belongs to this important class of reagents. The presence of the dipropylcarbamoyl group can modulate the compound's solubility, electronic properties, and pharmacokinetic profile, making it a valuable building block for drug discovery and materials science. Phenylboronic acid and its derivatives are known to form reversible complexes with compounds containing diol functionalities, an interaction that has been widely exploited for diagnostic and therapeutic applications, such as glucose sensing and targeted drug delivery.^{[1][2]}

Chemical and Physical Properties

A clear understanding of a compound's physical and chemical properties is fundamental to its effective application in research and development. The key properties of **4-(Dipropylcarbamoyl)phenylboronic acid** are summarized below.

Property	Value	Source(s)
CAS Number	850568-32-0	[3] [4] [5]
Molecular Formula	C ₁₃ H ₂₀ BNO ₃	[3] [4]
Molecular Weight	249.11 g/mol	[3] [4]
Appearance	Off-white solid	[4]
Melting Point	120-124 °C	[4]
Synonyms	4-(N,N-Dipropylaminocarbonyl)phenylboronic acid, 4-(N,N-Dipropylaminocarbonyl)benzeneboronic acid	[4]

Synthesis of 4-(Dipropylcarbamoyl)phenylboronic acid: A Mechanistic Overview

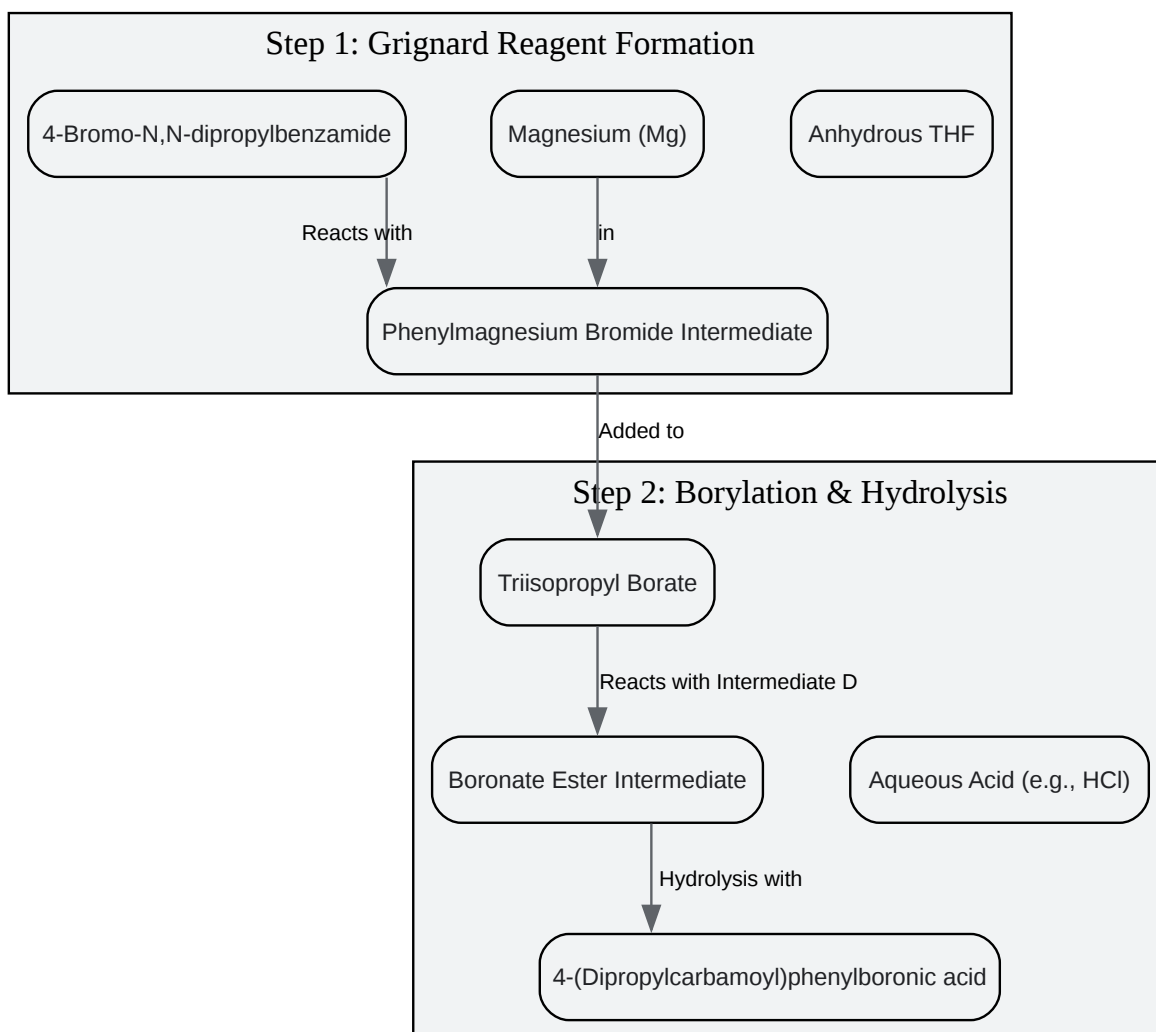
While specific synthesis procedures for this exact molecule may be proprietary, a common and reliable method for preparing arylboronic acids involves the reaction of an organometallic reagent (like a Grignard reagent) with a trialkyl borate, followed by acidic hydrolysis.[\[2\]](#)

Proposed Synthetic Pathway

The synthesis can be logically broken down into two primary stages:

- **Formation of the Grignard Reagent:** 4-Bromo-N,N-dipropylbenzamide is reacted with magnesium turnings in an anhydrous ether solvent (such as THF or diethyl ether) to form the corresponding phenylmagnesium bromide. The inert atmosphere is crucial to prevent the highly reactive Grignard reagent from reacting with atmospheric oxygen or moisture.

- Borylation and Hydrolysis: The Grignard reagent is then added, typically at low temperature, to a solution of a trialkyl borate (e.g., trimethyl borate or triisopropyl borate). The borate ester intermediate is subsequently hydrolyzed with an aqueous acid to yield the final **4-(Dipropylcarbamoyl)phenylboronic acid**.



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Caption: Proposed synthesis workflow for **4-(Dipropylcarbamoyl)phenylboronic acid**.

Key Applications in Research and Drug Development

The utility of **4-(Dipropylcarbamoyl)phenylboronic acid** stems from the versatile reactivity of the boronic acid group.

- **Suzuki-Miyaura Cross-Coupling:** This is arguably the most significant application. The compound can be coupled with a wide array of aryl or vinyl halides to construct complex biaryl or styrenyl structures. These motifs are prevalent in many marketed drugs and drug candidates. The dipropylcarbamoyl moiety can influence the pharmacokinetic properties of the final molecule.



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Caption: The Suzuki-Miyaura cross-coupling reaction.

- **Drug Discovery and Medicinal Chemistry:** Phenylboronic acid derivatives are being investigated for various therapeutic applications. They can act as enzyme inhibitors or be incorporated into larger molecules to improve their biological activity. Boron-containing drugs have shown promise in targeting specific biological pathways.[6]
- **Bioconjugation and Sensing:** The ability of boronic acids to reversibly bind with diols makes them excellent tools for bioconjugation.[6] This property is harnessed to attach molecules to sugars on cell surfaces or proteins, which is crucial for developing biosensors and targeted therapies.[1][7] For example, this interaction is the basis for glucose-sensitive materials designed for self-regulated insulin delivery.[8]
- **Materials Science:** Arylboronic acids are used to create advanced polymers and materials. Phenylboronic acid-functionalized nanoparticles have been developed for pH-responsive drug delivery systems.[9]

Safety, Handling, and Storage

Proper handling of **4-(Dipropylcarbamoyl)phenylboronic acid** is essential to ensure laboratory safety. The compound is classified as an irritant.

Hazard Category	GHS Classification	Precautionary Measures
Skin Irritation	H315: Causes skin irritation	P280: Wear protective gloves/protective clothing. P302+P352: IF ON SKIN: Wash with plenty of soap and water.[10]
Eye Irritation	H319: Causes serious eye irritation	P280: Wear eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[10]
Respiratory Irritation	H335: May cause respiratory irritation	P261: Avoid breathing dust. P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[4][10]

Storage: Store in a well-ventilated place at 2-8°C.[4] Keep the container tightly closed and protected from moisture.

Personal Protective Equipment (PPE): Always use this compound in a well-ventilated area or a chemical fume hood. Wear a lab coat, safety glasses with side shields, and chemically resistant gloves.[10]

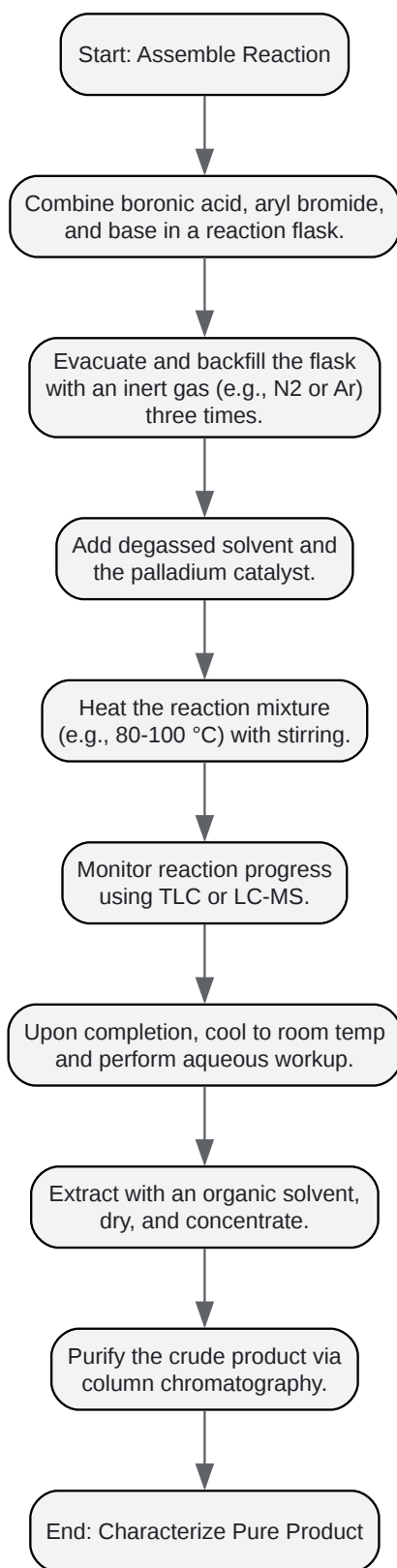
Experimental Protocol: A Representative Suzuki-Miyaura Cross-Coupling Reaction

This protocol provides a generalized, step-by-step methodology for using **4-(Dipropylcarbamoyl)phenylboronic acid** in a Suzuki-Miyaura reaction. Note: This is a representative protocol and may require optimization for specific substrates.

Objective: To couple **4-(Dipropylcarbamoyl)phenylboronic acid** with an aryl bromide.

Materials:

- **4-(Dipropylcarbamoyl)phenylboronic acid** (1.0 eq)
- Aryl bromide (1.1 eq)
- Palladium catalyst (e.g., Pd(PPh₃)₄, 2-5 mol%)
- Base (e.g., K₂CO₃ or Cs₂CO₃, 2-3 eq)
- Solvent (e.g., Toluene/Water or Dioxane/Water mixture)



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Caption: Experimental workflow for a Suzuki-Miyaura cross-coupling reaction.

Causality and Self-Validation:

- Inert Atmosphere (Step 2): The palladium catalyst is sensitive to oxygen, especially at elevated temperatures. Removing oxygen prevents catalyst degradation and ensures catalytic activity throughout the reaction.
- Degassed Solvents (Step 3): Dissolved oxygen in solvents can also deactivate the catalyst. Degassing (e.g., by sparging with an inert gas) is a critical self-validating step for reproducible results.
- Base (Step 1): The base is essential for the transmetalation step of the catalytic cycle, activating the boronic acid. The choice of base can significantly impact reaction efficiency.
- Monitoring (Step 5): Regularly monitoring the reaction prevents unnecessary heating, which can lead to side product formation, and confirms the reaction has reached completion.

Conclusion

4-(Dipropylcarbamoyl)phenylboronic acid is a valuable and versatile building block for synthetic chemists. Its utility in robust C-C bond formation via the Suzuki-Miyaura coupling, combined with the potential for its carbamoyl moiety to fine-tune molecular properties, makes it a significant tool in the synthesis of novel pharmaceuticals and advanced materials. Adherence to established safety protocols is paramount for its effective and safe utilization in the laboratory.

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